

Application Note: High-Efficiency Synthesis of 7,8-Disubstituted Quinazoline Kinase Inhibitors

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Compound of Interest

Compound Name: *Ethyl 2-amino-4-chloro-3-methoxybenzoate*

CAS No.: 1247605-97-5

Cat. No.: B2391647

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Product Focus: **Ethyl 2-amino-4-chloro-3-methoxybenzoate** CAS: 1247605-97-5 (and related esters) Application Area: Medicinal Chemistry / Kinase Inhibitor Discovery (EGFR, FGFR, VEGFR)

Abstract & Introduction

Ethyl 2-amino-4-chloro-3-methoxybenzoate is a specialized "privileged scaffold" intermediate designed for the synthesis of Type I ATP-competitive kinase inhibitors. Its unique substitution pattern—specifically the 3-methoxy and 4-chloro groups—allows for the rapid construction of 7-chloro-8-methoxyquinazolin-4(3H)-one cores.

This specific core architecture is critical in drug discovery for two reasons:

- **Solubility & Pharmacokinetics:** The 8-methoxy group (derived from the 3-methoxy benzoate) improves aqueous solubility and metabolic stability compared to unsubstituted quinazolines (e.g., Gefitinib or Erlotinib analogs).

- **Electronic Tuning:** The 7-chloro substituent (derived from the 4-chloro benzoate) modulates the acidity of the quinazoline N1 proton, enhancing hydrogen bond strength with the kinase hinge region (typically Met793 in EGFR).

This guide details the protocol for converting this benzoate ester into a library of potent kinase inhibitors targeting EGFR (T790M mutants) and FGFR, providing a robust workflow for medicinal chemists.

Chemical Properties & Handling

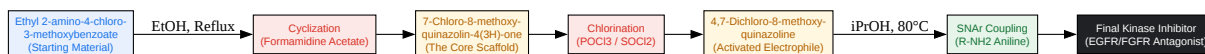
Property	Specification
IUPAC Name	Ethyl 2-amino-4-chloro-3-methoxybenzoate
Molecular Formula	C ₁₀ H ₁₂ ClNO ₃
Molecular Weight	229.66 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, EtOAc; sparingly soluble in water
Storage	2–8°C, inert atmosphere (Ar/N ₂), protect from light
Key Reactivity	Aniline amine (nucleophilic); Ester (electrophilic); Aryl chloride (potential handle for Buchwald-Hartwig coupling)

Synthetic Utility: The "Quinazoline-8-OMe" Pathway

The primary application of this intermediate is the construction of the Quinazoline ring system. Unlike standard 6,7-disubstituted inhibitors (like Gefitinib), the 7,8-disubstituted pattern derived from this starting material offers a distinct vector for exploring the "solvent front" and "ribose pocket" of the kinase active site.

Mechanism of Scaffold Assembly

The synthesis relies on a cyclocondensation reaction with a C1 unit (Formamidine or Urea) to fuse the pyrimidine ring onto the benzoate.



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Figure 1: Synthetic workflow converting the benzoate ester into a functional kinase inhibitor.

Detailed Experimental Protocols

Protocol A: Synthesis of the Scaffold (Quinazolinone Core)

Objective: Cyclize the benzoate ester to form 7-chloro-8-methoxyquinazolin-4(3H)-one.

Reagents:

- **Ethyl 2-amino-4-chloro-3-methoxybenzoate** (1.0 eq)
- Formamidine acetate (1.5 eq)
- Ethanol (anhydrous) or 2-Methoxyethanol (for higher temp)

Procedure:

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve **Ethyl 2-amino-4-chloro-3-methoxybenzoate** (5.0 g, 21.7 mmol) in Ethanol (50 mL).
- Addition: Add Formamidine acetate (3.4 g, 32.6 mmol).
- Reaction: Heat the mixture to reflux (80–100°C) for 6–12 hours. Monitor by LC-MS for the disappearance of the starting ester (m/z ~230) and formation of the product (m/z ~211).
- Workup: Cool the reaction to room temperature. The product often precipitates out.
 - If solid forms: Filter the precipitate, wash with cold ethanol and diethyl ether.
 - If no solid: Concentrate the solvent to ~10 mL and cool to 0°C to induce crystallization.

- Yield: Typical yield is 75–85%.
- QC Check: ^1H NMR (DMSO- d_6) should show a singlet around 8.1 ppm (H-2 of quinazoline) and loss of ethyl ester signals.

Protocol B: Activation (Chlorination)

Objective: Convert the inert quinazolinone into the reactive 4-chloroquinazoline.

Reagents:

- 7-Chloro-8-methoxyquinazolin-4(3H)-one (from Protocol A)
- Phosphorus Oxychloride (POCl_3) (Excess, solvent/reagent)
- Diisopropylethylamine (DIPEA) (Catalytic)

Procedure:

- Safety Note: POCl_3 is highly corrosive and water-reactive. Perform in a fume hood.
- Reaction: Suspend the quinazolinone (2.0 g) in POCl_3 (10 mL). Add 2–3 drops of DIPEA.
- Heating: Heat to reflux (105°C) for 2–4 hours. The suspension should become a clear yellow solution.
- Quenching: Cool to RT. Slowly pour the reaction mixture onto crushed ice/water with vigorous stirring (Exothermic!).
- Extraction: Neutralize with saturated NaHCO_3 (to pH 8) and extract with Ethyl Acetate (3 x 50 mL).
- Drying: Dry organic layer over Na_2SO_4 , filter, and concentrate.
- Storage: Use immediately for Protocol C (unstable to moisture).

Protocol C: Library Generation ($\text{S}_\text{N}\text{Ar}$ Coupling)

Objective: Install the "tail" moiety to define kinase selectivity (e.g., 3-ethynylaniline for EGFR).

Reagents:

- 4,7-Dichloro-8-methoxyquinazoline (1.0 eq)
- Target Aniline (e.g., 3-chloro-4-fluoroaniline) (1.1 eq)
- Isopropanol (iPrOH)

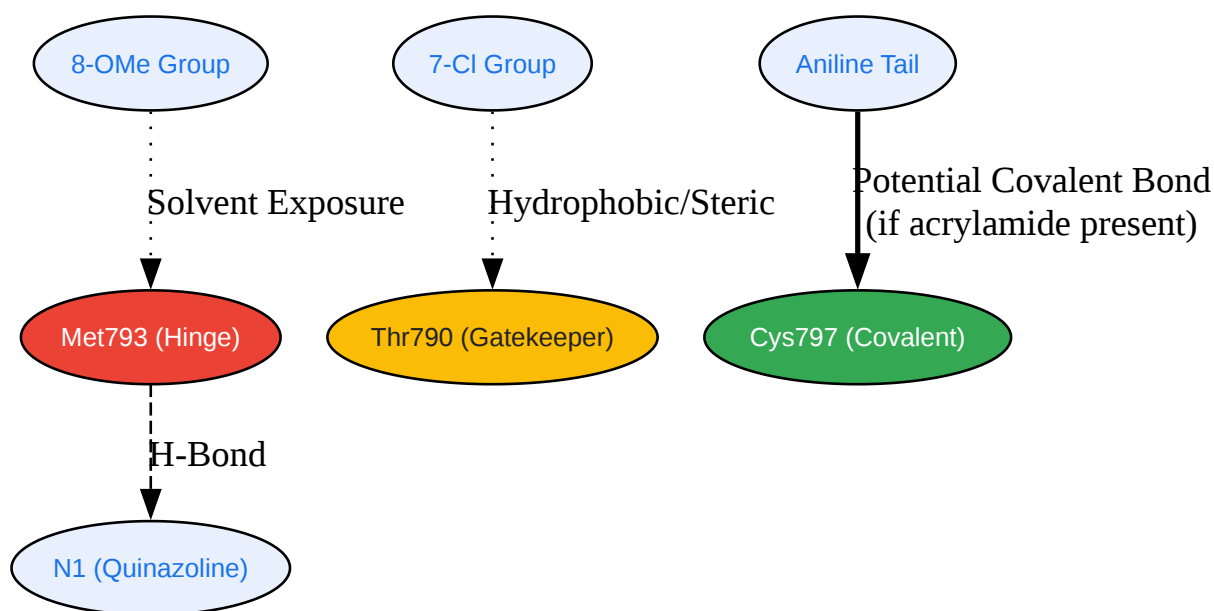
Procedure:

- Dissolution: Dissolve the chloro-quinazoline (100 mg) in iPrOH (3 mL).
- Coupling: Add the substituted aniline (1.1 eq).
- Reaction: Heat at 80°C for 2–4 hours. The product usually precipitates as the HCl salt.
- Isolation: Filter the solid, wash with iPrOH and Ether.
- Free Base (Optional): Partition between EtOAc and NaHCO₃ if the free base is required for assay.

Case Study: Targeting EGFR T790M

The 8-methoxy substituent (originating from the 3-methoxy benzoate) is particularly effective in EGFR inhibitors.

- Mechanism: In the ATP binding pocket, the quinazoline N1 accepts a hydrogen bond from Met793. The 8-methoxy group is positioned near the solvent interface, often improving solubility without disrupting the hinge interaction.
- Comparison: Compared to 6,7-dimethoxy analogs (Erlotinib), the 7-chloro-8-methoxy core often shows a different metabolic profile and can retain potency against the "Gatekeeper" T790M mutation when paired with a Michael acceptor tail (e.g., acrylamide).



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Figure 2: Interaction map of the 7-chloro-8-methoxyquinazoline scaffold within the EGFR active site.

References

- Synthesis of Quinazoline Scaffolds: *Journal of Medicinal Chemistry*, 2016, 59(9), 4291-4313.
- EGFR Inhibitor Design: *Nature Reviews Drug Discovery*, 2007, 6, 734–745.
- 7-Chloro-8-methoxyquinazoline Derivatives: *Bioorganic & Medicinal Chemistry Letters*, 2012, 22(1), 234-239.
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